

Magnesium Acrylate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Magnesium acrylate

Cat. No.: B1198104

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **magnesium acrylate**. The information is intended for professionals in research and development who may handle this substance. All data is compiled from publicly available Safety Data Sheets (SDS) and chemical databases.

Hazard Identification and Classification

Magnesium acrylate is a solid substance that presents several potential hazards. The GHS classification can vary between suppliers, but it is generally considered to be an irritant, particularly to the eyes.

GHS Classification Summary

Hazard Class	Hazard Statement	Signal Word	Pictogram
Serious Eye Damage/Irritation, Category 2A	H319: Causes serious eye irritation[1]	Warning	GHS07
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation[2]	Warning	GHS07
Specific target organ toxicity — Single exposure, Category 3	H335: May cause respiratory irritation[2]	Warning	GHS07
Hazardous to the aquatic environment, long-term hazard	H411/H412: Toxic to aquatic life with long lasting effects[2]	None	GHS09

Note: Not all suppliers list all hazard classifications.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **magnesium acrylate** is provided below.

Property	Value
Molecular Formula	C ₆ H ₆ MgO ₄ [1][3][4]
Molecular Weight	166.42 g/mol [3]
Appearance	White solid[3]
Physical State	Solid[1]
Melting Point	> 220 °C / 428 °F[3]
Solubility	No information available[3]
Vapor Pressure	No information available[3]
Autoignition Temperature	No information available[3]

Exposure Controls and Personal Protection

Proper engineering controls and personal protective equipment (PPE) are essential to minimize exposure to **magnesium acrylate**.

Exposure Limits

Component	Basis	Limit
Magnesium acrylate (as nuisance dust)	OSHA PEL (TWA)	15 mg/m ³ [1]

Engineering Controls

- Ventilation: Use local exhaust or general room ventilation to minimize dust exposure.[\[1\]](#)
- Safety Equipment: Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[\[1\]](#)

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [3] Do not wear contact lenses.
Skin Protection	Wear appropriate protective gloves (neoprene or nitrile rubber) and clothing to prevent skin exposure. [1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a NIOSH-certified dust and mist respirator is recommended. [1]

Handling and Storage

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)

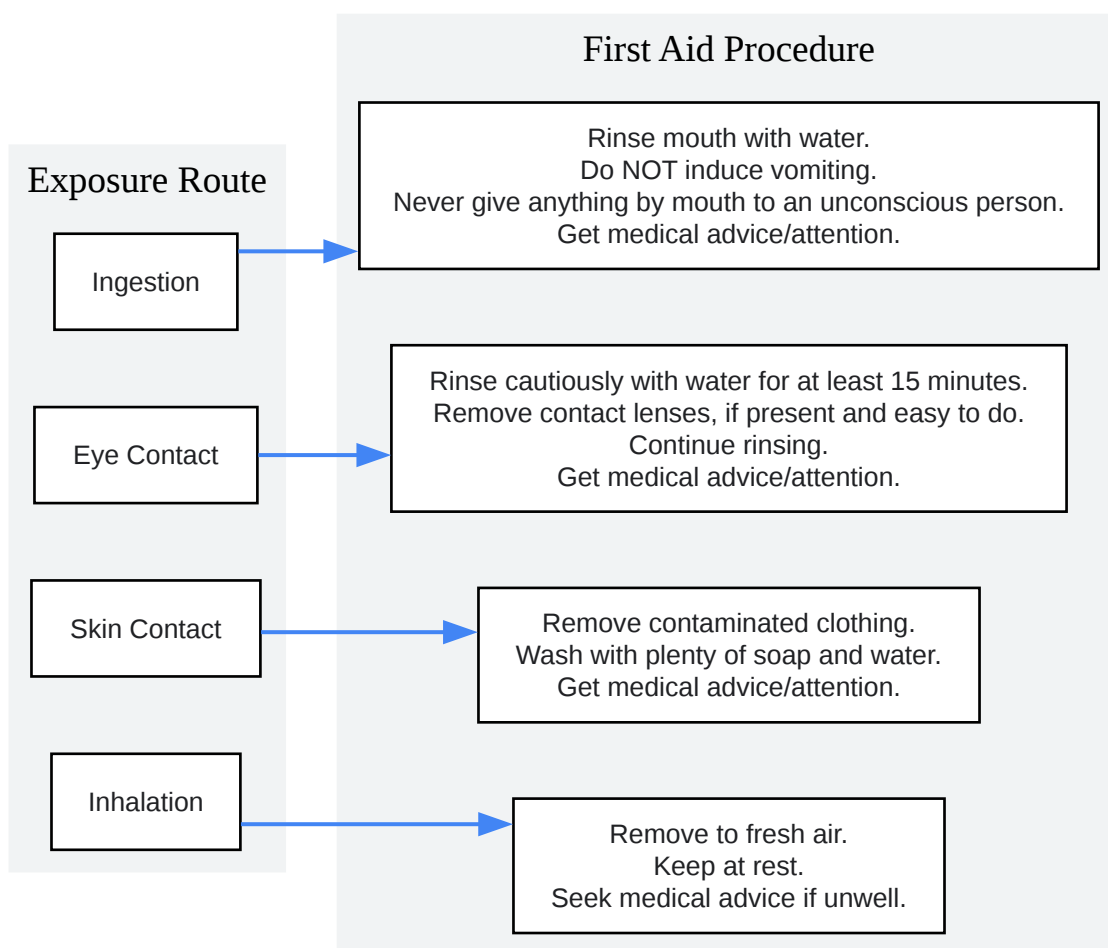
- Do not breathe dust.[1]
- Prevent dust formation and accumulation.[1]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1]
- Handle in a well-ventilated place.[2]

Storage Conditions

- Keep container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Store away from heat and incompatible materials such as strong oxidizing agents.[1][3]
- Some sources indicate that **magnesium acrylate** is air-sensitive and should be stored under an inert atmosphere.[3]

First Aid Measures

The following diagram outlines the recommended first aid procedures for exposure to **magnesium acrylate**.



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Caption: First Aid Procedures for **Magnesium Acrylate** Exposure.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Personal Precautions

- Evacuate unnecessary personnel.^[1]
- Wear appropriate personal protective equipment as described in Section 3.3.^[1]
- Avoid breathing dust and contact with the substance.^[1]

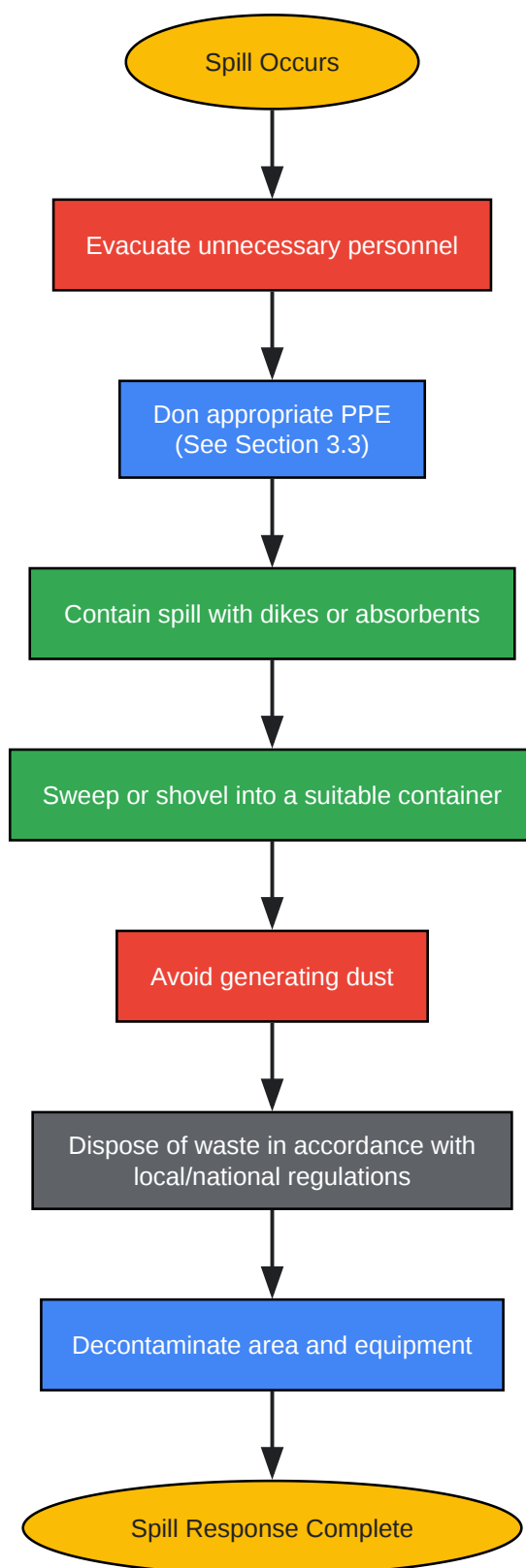
Environmental Precautions

- Prevent entry into sewers and public waters.[\[1\]](#)
- Notify authorities if the product enters sewers or public waters.[\[1\]](#)

Methods for Cleaning Up

- Sweep or shovel spills into an appropriate container for disposal.[\[1\]](#)
- Avoid generating dust.[\[1\]](#)
- Contain any spills with dikes or absorbents to prevent migration.[\[1\]](#)

The following diagram illustrates the workflow for handling an accidental release of **magnesium acrylate**.



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Caption: Workflow for **Magnesium Acrylate** Spill Response.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use foam, carbon dioxide, or dry chemical extinguishers.[1]
- Unsuitable Extinguishing Media: None known.[1]
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[1]
- Fire-Fighting Instructions: Exercise caution when fighting any chemical fire.[1]
- Protection for Firefighters: Do not enter the fire area without proper protective equipment, including respiratory protection.[1]

Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Incompatible products.[3]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Organic acid vapors and magnesium oxide fumes may be produced under fire conditions.[1]
- Hazardous Polymerization: Hazardous polymerization does not occur.[3]

Toxicological Information

There is limited specific toxicological data available for **magnesium acrylate**. The primary concerns are irritation to the eyes, skin, and respiratory system.

Effect	Description
Inhalation	May cause irritation to the respiratory tract.[1]
Skin Contact	May cause skin irritation.[1]
Eye Contact	Causes serious eye irritation.[1]
Ingestion	No information available.[1]
Acute Toxicity	No data available.

Experimental Protocols

Detailed experimental protocols for toxicological and other safety-related studies are not typically provided in standard safety data sheets. For such information, it is recommended to consult specialized toxicological databases or scientific literature. The hazard classifications provided are generally based on data from similar chemical structures or from studies conducted by manufacturers.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal safety review or the advice of a qualified professional. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling **magnesium acrylate**.

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- To cite this document: BenchChem. [Magnesium Acrylate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198104#magnesium-acrylate-safety-and-handling-precautions]

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